

4-Bromocatechol solubility in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromocatechol**

Cat. No.: **B119925**

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An In-depth Technical Guide to the Solubility of **4-Bromocatechol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Bromocatechol** (CAS 17345-77-6), a member of the catechol family.^{[1][2]} An understanding of its solubility in various organic solvents is crucial for its application in pharmaceutical synthesis, chemical research, and as an analytical reagent.^[3] This document compiles available solubility data, details relevant experimental protocols, and visualizes a standard workflow for solubility determination.

Core Properties of 4-Bromocatechol

A foundational understanding of **4-Bromocatechol**'s physicochemical properties is essential for interpreting its solubility behavior.

Property	Value
CAS Number	17345-77-6[4][5]
Molecular Formula	C ₆ H ₅ BrO ₂ [4][5][6]
Molecular Weight	189.01 g/mol [4][5][6]
Appearance	White to yellow to orange powder or crystal.[5] It has also been described as a white crystal[4] or grey powder.[1]
Melting Point	87 °C[1][3][4]
Boiling Point	280.5 ± 20.0 °C (Predicted)[1][4]
pKa	8.84 ± 0.10 (Predicted)[1][4]

Quantitative and Qualitative Solubility Data

The solubility of **4-Bromocatechol** is influenced by the polarity and nature of the solvent. The following table summarizes the available data.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Soluble[1][3][4]	Not Specified	DMSO is a strong, polar aprotic solvent effective for a wide array of organic materials.[7]
Ethanol	C ₂ H ₅ OH	Soluble[4]	Not Specified	A polar protic solvent.
Acetone	C ₃ H ₆ O	Soluble[4]	Not Specified	A common polar aprotic solvent.
Methanol	CH ₃ OH	Soluble[5]	Not Specified	A polar protic solvent.
Water	H ₂ O	Slightly soluble[4]	Not Specified	Solubility is limited due to the hydrophobic nature of the brominated benzene ring.

Experimental Protocols for Solubility Determination

For solvents where quantitative data is not publicly available, the following experimental protocols can be employed to determine the solubility of **4-Bromocatechol**.

Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a solvent.

Objective: To determine the equilibrium solubility of **4-Bromocatechol** in a selected organic solvent at a specified temperature.

Materials and Equipment:

- **4-Bromocatechol** (solid)
- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks
- Analytical instrumentation (e.g., HPLC-UV or UV-Vis Spectrophotometer)

Procedure:

- Preparation of Saturated Solutions: Add an excess amount of solid **4-Bromocatechol** to several vials to ensure that equilibrium with the solid phase is achieved.[8]
- Solvent Addition: Add a known volume or mass of the chosen organic solvent to each vial.
- Equilibration: Securely cap the vials to prevent solvent evaporation and place them in the thermostatically controlled shaker set to the desired temperature.[8] Agitate the samples for a sufficient period (typically 24 to 72 hours) to ensure equilibrium is reached.[8]
- Sample Withdrawal and Filtration: After equilibration, allow the vials to stand undisturbed at the set temperature to let the excess solid settle. Carefully withdraw a sample from the supernatant using a syringe and immediately filter it using a syringe filter to remove any undissolved solid particles.
- Dilution: Accurately dilute the filtered sample with the same solvent to a concentration suitable for the chosen analytical method.
- Quantification: Analyze the diluted sample using a pre-calibrated analytical method.

- HPLC Method: Prepare a calibration curve using standard solutions of **4-Bromocatechol** of known concentrations. Inject the diluted sample into the HPLC system and determine the concentration from the calibration curve.[8]
- UV-Vis Spectrophotometry: This method is viable if **4-Bromocatechol** has a distinct absorbance peak where the solvent does not interfere.[8] Generate a calibration curve based on the absorbance of standard solutions at the wavelength of maximum absorbance (λ_{max}). Measure the absorbance of the diluted sample and calculate the concentration.[8]
- Solubility Calculation: Calculate the solubility by accounting for the dilution factor. Express the result in units such as mg/mL or g/100g .

Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining solubility.[9]

Objective: To determine the mass of **4-Bromocatechol** dissolved in a known mass of solvent.

Materials and Equipment:

- **4-Bromocatechol** (solid)
- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled environment (e.g., water bath)
- Pre-weighed evaporation dish
- Oven or vacuum oven

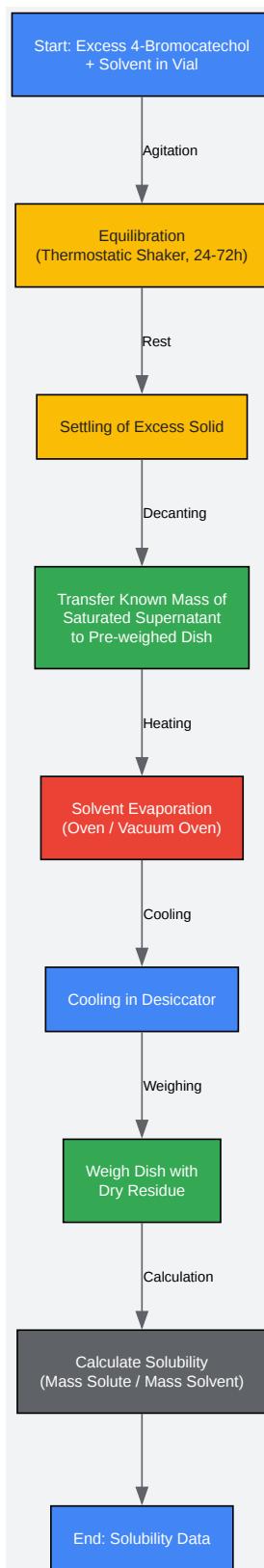
Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of **4-Bromocatechol** in the chosen solvent as described in the Isothermal Shake-Flask Method (steps 1-3).

- Sample Transfer: After equilibration, allow the excess solid to settle. Carefully decant or filter a known mass of the saturated supernatant into a pre-weighed evaporation dish.
- Solvent Evaporation: Place the dish in an oven at a temperature below the boiling point of the solvent and the melting point of **4-Bromocatechol** to evaporate the solvent.[9] A vacuum oven can be used for more sensitive compounds or to expedite the process at a lower temperature.[9]
- Drying to Constant Mass: Continue drying the residue until a constant mass is achieved, indicating complete removal of the solvent.[9]
- Cooling and Weighing: Cool the dish containing the dry residue in a desiccator to prevent moisture absorption before weighing it on an analytical balance.[9]
- Solubility Calculation:
 - Mass of dissolved **4-Bromocatechol**: Subtract the mass of the pre-weighed dish from the final mass of the dish with the dry residue.[9]
 - Mass of the solvent: This can be determined by subtracting the mass of the dissolved solute from the total mass of the saturated solution transferred to the dish.
 - Express the solubility as the mass of **4-Bromocatechol** per unit mass of the solvent (e.g., in g/100g).

Visualized Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining solubility.

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Caption: Workflow for Gravimetric Solubility Determination.

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- To cite this document: BenchChem. [4-Bromocatechol solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b119925#4-bromocatechol-solubility-in-organic-solvents>]

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